

# Demethyl Calyciphylline A: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Demethyl calyciphylline A*

Cat. No.: B579893

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## Abstract

**Demethyl calyciphylline A** is a naturally occurring alkaloid belonging to the complex family of *Daphniphyllum* alkaloids. Isolated from the fruits of *Daphniphyllum longeracemosum* K. Rosenthal, this compound is part of a structurally diverse class of natural products that have garnered significant interest from the scientific community.<sup>[1][2][3]</sup> This technical guide provides a detailed overview of the known physical and chemical properties of **Demethyl calyciphylline A**, alongside available information on its biological activities. Due to the limited specific data exclusively for **Demethyl calyciphylline A**, this document also draws upon the broader context of calyciphylline A-type alkaloids to provide a comprehensive understanding. All quantitative data are presented in structured tables, and relevant experimental workflows are visualized using Graphviz diagrams.

## Physicochemical Properties

The physical and chemical properties of **Demethyl calyciphylline A** are summarized below. There is a discrepancy in the reported molecular formula in the available literature, with some sources indicating C<sub>22</sub>H<sub>29</sub>NO and others C<sub>22</sub>H<sub>29</sub>NO<sub>4</sub>. The data presented here is based on the most frequently cited information. Further structural elucidation is required for definitive confirmation.

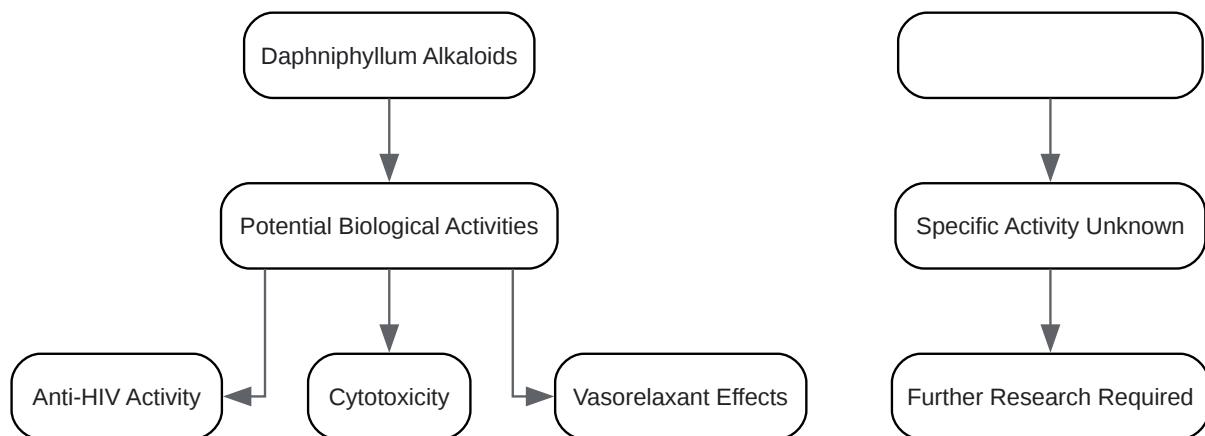
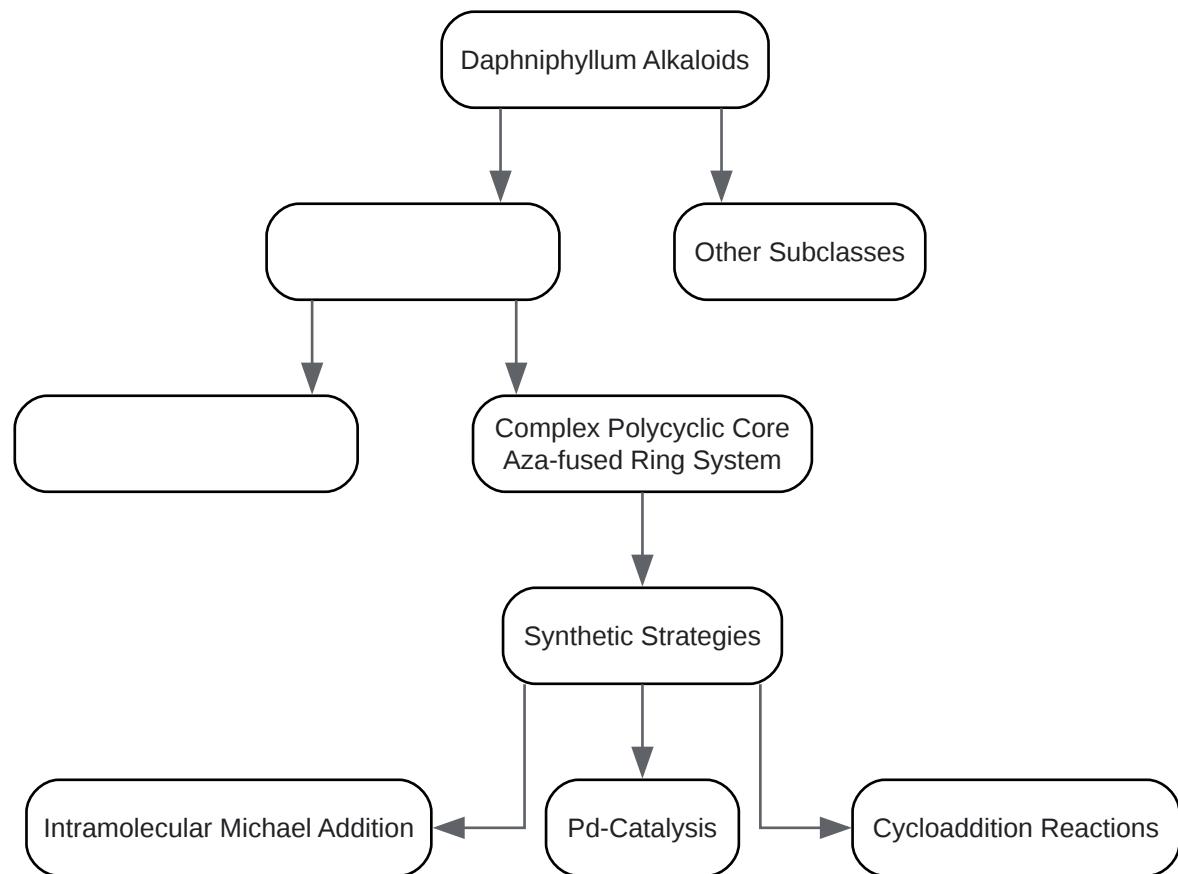
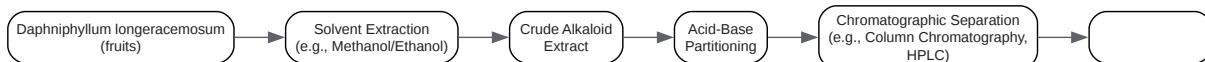
Property	Value	Reference
Molecular Formula	C <sub>22</sub> H <sub>29</sub> NO	[4]
Molecular Weight	371.47 g/mol	[4]
Physical Description	Powder	[4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[4]
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month	[4]

Table 1: Physical and Chemical Properties of **Demethyl Calyciphylline A**

Note: Specific quantitative data for melting point, boiling point, and spectroscopic characteristics (NMR, HR-MS, specific rotation) for **Demethyl calyciphylline A** are not yet available in the public domain and require access to the primary literature describing its isolation and characterization.

## Isolation and Purification

**Demethyl calyciphylline A** is a natural product extracted from the fruits of the plant *Daphniphyllum longeracemosum* K. Rosenthal.[1][2] While the specific, detailed protocol for the isolation and purification of **Demethyl calyciphylline A** is not yet publicly available, a general workflow for the isolation of alkaloids from plant material can be conceptualized. This process typically involves extraction, acid-base partitioning, and chromatographic separation.



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